

Personal protective equipment for handling Isopropanol

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Compound of Interest

Compound Name: *Isopropanol*

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Essential Guide to Safely Handling Isopropanol

This guide provides critical safety and logistical information for the proper handling and disposal of **isopropanol** (IPA) in a laboratory setting. Adherence to these procedures is crucial for ensuring the safety of all personnel.

Isopropanol Safety Data Overview

Understanding the quantitative safety parameters of **isopropanol** is the first step in safe handling. This data is essential for risk assessment and for defining the necessary control measures in your workspace.

Parameter	Value	Source
OSHA PEL (Permissible Exposure Limit)	400 ppm (8-hour TWA)	[1] [2] [3]
NIOSH REL (Recommended Exposure Limit)	400 ppm (10-hour TWA); 500 ppm (Ceiling)	[1] [2]
ACGIH TLV (Threshold Limit Value)	200 ppm (8-hour TWA); 400 ppm (STEL)	[1]
NIOSH IDLH (Immediately Dangerous to Life or Health)	2,000 ppm	[1]
Flash Point	~12°C / 53°F	[4] [5]
Flammable Limits in Air	Lower: 2.0%; Upper: 12.7%	[5]

Procedural Guide for Handling Isopropanol

Follow these step-by-step instructions to ensure safe handling from preparation to disposal.

Step 1: Preparation and Risk Assessment

- Consult the Safety Data Sheet (SDS): Before beginning any work, thoroughly read the SDS for **isopropanol**.[\[6\]](#)
- Ensure Adequate Ventilation: Work in a well-ventilated area.[\[4\]](#) For procedures with a high risk of vapor generation, a certified laboratory chemical fume hood is required.[\[7\]](#)
- Eliminate Ignition Sources: **Isopropanol** is highly flammable.[\[8\]](#) Keep it away from heat, sparks, open flames, and hot surfaces.[\[4\]](#)[\[6\]](#) Use only non-sparking tools and explosion-proof electrical equipment.[\[1\]](#)[\[6\]](#)
- Prepare for Emergencies: Ensure that safety showers and eyewash stations are readily accessible.[\[4\]](#)

Step 2: Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent exposure.

- Eye and Face Protection: Wear indirect vented splash goggles or a face shield.[2][9]
- Hand Protection: Wear chemical-resistant gloves. Nitrile gloves are suitable for incidental contact.[7][9] For prolonged handling, consult the glove manufacturer's resistance guide.[7]
- Body Protection: A chemical-resistant or flame-retardant lab coat, long pants, and closed-toe shoes are required.[7][9] An apron may be necessary when handling large quantities.[7]
- Respiratory Protection: If ventilation is inadequate or exposure limits are likely to be exceeded, use a NIOSH-approved respirator.[9] A respiratory protection program compliant with OSHA's 29 CFR 1910.134 must be in place.[9]

Step 3: Safe Handling and Transfer

- Grounding and Bonding: When transferring **isopropanol** between metal containers, ground and bond the containers to prevent static discharge.[1][10]
- Avoid Contact: Avoid contact with eyes, skin, and clothing.[10] Do not inhale vapors.[6]
- Clean Up: Wash hands thoroughly after handling.[10] Clean the work area after use to remove any spills.[11]

Step 4: Storage Plan

- Container: Store **isopropanol** in a tightly sealed, properly labeled container made of a compatible material.[4][12]
- Location: Keep the container in a cool, dry, well-ventilated area, away from direct sunlight and heat sources.[4][12]
- Segregation: Store **isopropanol** segregated from incompatible materials such as strong oxidizers, acids, and certain reactive metals.[4][13]

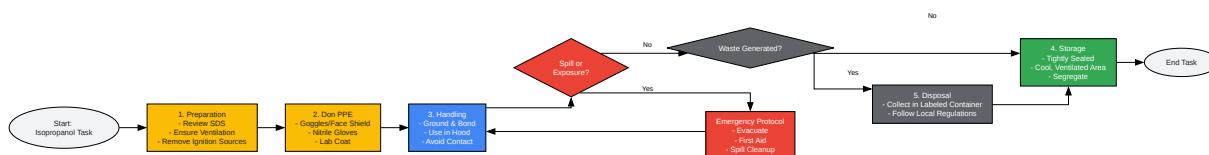
Step 5: Disposal Plan

Improper disposal can lead to environmental harm and safety hazards. **Isopropanol** is classified as hazardous waste.[14]

- Small Quantities (Lab Scale):
 - Evaporation: For very small amounts, evaporation in a designated chemical fume hood may be an option, but check local regulations first.[15]
 - Dilution: If permitted by your local waste management authority, small amounts of IPA may be diluted with a large amount of water (to a concentration of 5% or less) and poured down the drain.[15][16] Always verify this is acceptable under local regulations.
- Large Quantities:
 - Hazardous Waste Collection: Larger volumes of **isopropanol** waste must be collected in designated, labeled, and sealed containers.[14]
 - Professional Disposal: Arrange for disposal through a licensed hazardous waste collection service.[14][15] Do not pour large quantities down the drain.[14]

Operational Workflow for Isopropanol Handling

The following diagram illustrates the logical steps for safely managing **isopropanol** in a laboratory environment.



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Caption: Workflow for the safe handling, storage, and disposal of **Isopropanol**.

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